

Technical Guide: Commercial Availability and Synthesis of L-Galactose-13C

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Compound of Interest

Compound Name: *L-Galactose-13C*

Cat. No.: *B12409379*

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Executive Summary

L-Galactose is a rare hexose sugar, predominantly known as the immediate precursor to L-Ascorbic Acid (Vitamin C) in the Smirnoff-Wheeler pathway of plants.^[1] Unlike its ubiquitous enantiomer D-Galactose, the L-form is not readily available from bulk biomass, making its isotopically labeled variants (

C) high-value, low-volume specialty chemicals.

For researchers in glycobiology and plant metabolomics, **L-Galactose-13C** is the "gold standard" tracer for elucidating the rate-limiting steps of Vitamin C biosynthesis and cell wall polysaccharide formation (e.g., rhamnogalacturonan II). This guide outlines the commercial landscape and details the two primary synthetic routes: the Kiliani-Fischer Cyanohydrin Synthesis (for C1-labeling) and the Chemo-Enzymatic Inversion (for C6-labeling).

Commercial Landscape Analysis

Commercial availability of **L-Galactose-13C** is limited compared to D-sugars. Most suppliers provide it as a catalog item with lead times, or as a custom synthesis product.

Primary Suppliers & Specifications

Supplier	Product Code	Label Position	Enrichment	Est. Price (USD)	Status
MedChemExpress (MCE)	HY-N6614S1	1-C	≥99 atom %	~\$110 / 10mg	In-Stock
Omicron Biochemicals	Custom	U-C	≥99 atom %	Inquiry Only	Custom
Sigma-Aldrich	Custom	1-C	≥99 atom %	Inquiry Only	Custom
Toronto Research Chem	G155252	Unlabeled	N/A	~\$155 / 25mg	Reference Std

Strategic Insight: The "In-Stock" status of the 1-

C isotopomer at MedChemExpress suggests a standardized production route, likely via the Kiliani-Fischer synthesis starting from L-Lyxose. Researchers requiring Uniformly Labeled (U-C) L-Galactose generally must contract custom synthesis services (e.g., Omicron), often utilizing metabolic engineering of E. coli strains expressing the GDP-mannose-3,5-epimerase (GME) pathway.

Synthesis Methodologies

Two distinct strategies exist for synthesizing **L-Galactose-13C**. The choice depends strictly on the required position of the isotopic label.

Strategy A: The Kiliani-Fischer Synthesis (C1-Labeling)

- Target: L-Galactose-1-C
- Precursor: L-Lyxose (Rare pentose) + K

CN

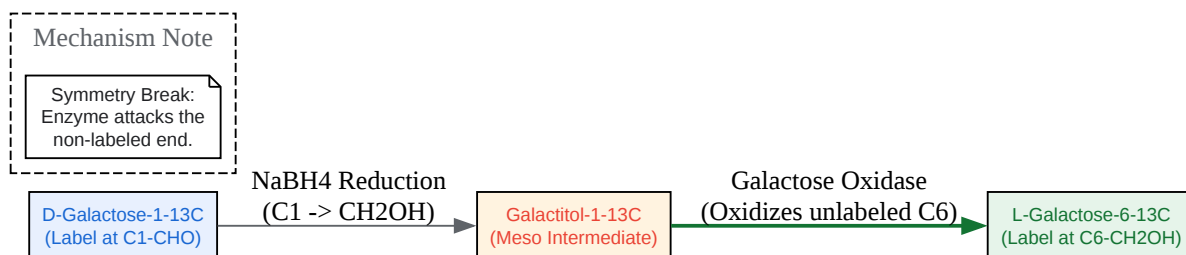
- Mechanism: Nucleophilic addition of labeled cyanide to the aldehyde of L-lyxose extends the carbon chain by one unit at C1.
- Pros: Direct introduction of the label at the anomeric carbon (C1), ideal for NMR tracking.
- Cons: Produces a mixture of epimers (L-Galactose and L-Talose) requiring difficult chromatographic separation; involves toxic cyanides.

Strategy B: Chemo-Enzymatic Inversion (C6-Labeling)

- Target: L-Galactose-6-
C (from D-Galactose-1-
C)
- Precursor: D-Galactose-1-
C (Commercially abundant)
- Mechanism: "Head-to-Tail" Inversion.
 - Reduction: D-Galactose is reduced to Galactitol (a meso compound).
 - Selective Oxidation: Galactose Oxidase (GOase) stereoselectively oxidizes the pro-S hydroxymethyl group of Galactitol.
- Causality: Because Galactitol is a meso compound (symmetric), the enzyme's action on the "bottom" carbon (originally C6 of D-Gal) creates a new aldehyde group. By convention, this new aldehyde becomes C1 of the new L-sugar. Consequently, the original C1 label of D-Galactose ends up at position C6 of L-Galactose.

Visualization: Synthesis Logic

The following diagram illustrates the symmetry-breaking logic of the Chemo-Enzymatic route.



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Figure 1: Chemo-enzymatic synthesis workflow showing the migration of the C label from C1 to C6 due to head-to-tail inversion.

Detailed Experimental Protocol: Chemo-Enzymatic Route

Objective: Synthesis of L-Galactose-6-

C from D-Galactose-1-

C. Rationale: This protocol is safer (cyanide-free) and utilizes the high stereoselectivity of Galactose Oxidase to avoid epimer separation.

Reagents & Equipment

- Substrate: D-Galactose-1-

C (Sigma/Omicron).

- Enzyme: Galactose Oxidase (EC 1.1.3.[2][3]9) from *Dactylium dendroides* (Sigma G7400).

- Co-factor: Catalase (to degrade H

O

byproduct).

- Reductant: Sodium Borohydride (NaBH

).

- Purification: Dowex 50W-X8 (H⁺ form).

Step-by-Step Workflow

Phase 1: Reduction to Galactitol

- Dissolution: Dissolve 100 mg (0.55 mmol) of D-Galactose-1-C in 5 mL of ice-cold distilled water.
- Reduction: Slowly add 1.2 equivalents of NaBH₄ (25 mg) with stirring.
- Incubation: Stir at 0°C for 1 hour, then warm to room temperature (RT) for 3 hours.
- Quenching: Add Dowex 50W-X8 (H⁺) resin until pH < 4 to destroy excess borohydride. Filter off resin.
- Borate Removal: Evaporate the filtrate to dryness. Add methanol (5 mL) and evaporate (repeat 3x) to remove boric acid as volatile methyl borate.
- Yield Check: Quantitative conversion to Galactitol-1-C (Check via TLC: R_f 0.4 in n-Propanol/EtOAc/H₂O 7:1:2).

Phase 2: Enzymatic Oxidation

- Buffer Prep: Prepare 10 mL of 50 mM Sodium Phosphate buffer (pH 7.0).
- Reaction Mix: Dissolve the Galactitol residue in the buffer. Add 500 Units of Galactose Oxidase and 2000 Units of Catalase.
 - Critical: Catalase is essential to prevent H₂O₂-mediated inactivation of the oxidase.

- Aeration: The reaction requires O₂. Incubate in an open vessel with vigorous shaking (200 rpm) or bubble pure oxygen gently at 25°C.
- Monitoring: Monitor reaction progress via HPAEC-PAD or by checking for the appearance of a reducing sugar (Fehling's test). Reaction typically completes in 24-48 hours.
- Termination: Filter the mixture through a 10kDa cutoff centrifugal filter to remove enzymes.

Phase 3: Isolation

- Lyophilization: Freeze-dry the filtrate to obtain the crude L-Galactose.
- Purification: If necessary, purify via prep-HPLC on a Lead-form cation exchange column (e.g., Sugar-Pak) using water as the mobile phase at 85°C.
- Validation:

C-NMR (D

O) should show the label signal at the hydroxymethyl region (~62 ppm) rather than the anomeric region (~93/97 ppm), confirming the C6 position.

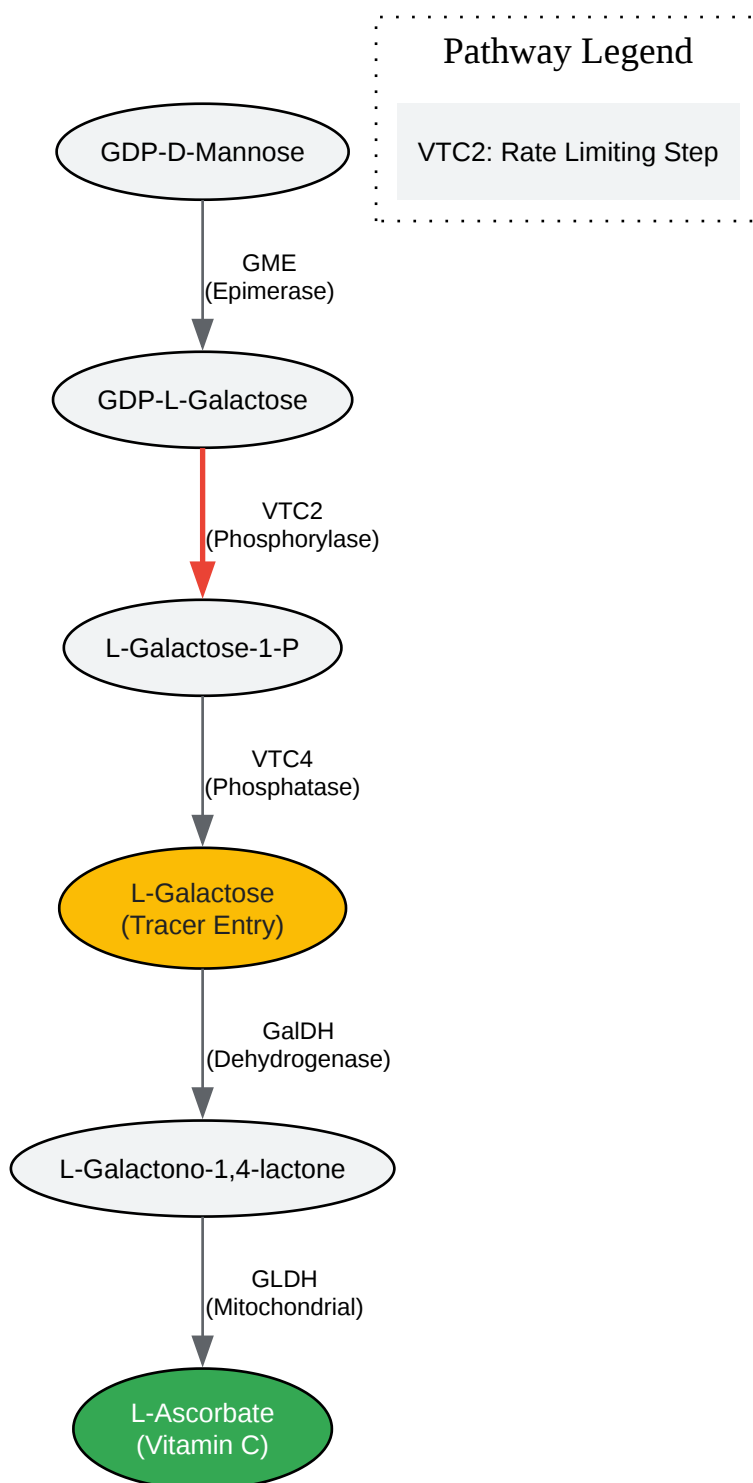
Applications in Metabolic Flux Analysis

L-Galactose is the critical checkpoint in the Smirnov-Wheeler (L-Galactose) Pathway for Vitamin C biosynthesis.

The VTC2 Checkpoint

The enzyme GDP-L-galactose phosphorylase (VTC2) is the first committed step for Vitamin C synthesis. In

C-MFA studies, feeding **L-Galactose-13C** bypasses the upstream hexose pool (Glucose/Mannose), allowing precise calculation of flux through the downstream lactone dehydrogenase step.



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Figure 2: The Smirnov-Wheeler pathway highlighting L-Galactose as the precursor to Vitamin C.

References

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- Wheeler, G. L., Jones, M. A., & Smirnoff, N. (1998). The biosynthetic pathway of vitamin C in higher plants.
- Laing, W. A., et al. (2007). The expression of GDP-L-galactose phosphorylase (VTC2) is a major control point of Vitamin C biosynthesis. The Plant Cell, 19(11), 3611-3629. Retrieved from [[Link](#)]

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Sources

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